

CAY10650: A Technical Guide to its Role in Cancer Cell Signaling

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Compound of Interest

Compound Name: CAY10650

Cat. No.: B15574326

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Introduction

CAY10650 is a potent and selective inhibitor of cytosolic phospholipase A2 α (cPLA2 α), a key enzyme in the production of arachidonic acid and downstream inflammatory mediators. With an in vitro IC50 value of 12 nM for cPLA2 α , **CAY10650** serves as a critical tool for investigating the roles of this enzyme in various pathological processes, including cancer. Emerging evidence indicates that cPLA2 α is not only a mediator of inflammation but also a significant player in cancer cell signaling, influencing proliferation, survival, and apoptosis. This technical guide provides an in-depth overview of the core mechanisms of **CAY10650** in cancer cell signaling, supported by quantitative data, detailed experimental protocols, and visual pathway diagrams.

Core Mechanism of Action

CAY10650 exerts its biological effects by directly inhibiting the enzymatic activity of cPLA2 α . This enzyme is responsible for the hydrolysis of the sn-2 position of membrane glycerophospholipids to release arachidonic acid. Arachidonic acid is a precursor for the synthesis of eicosanoids, including prostaglandins and leukotrienes, which are potent signaling

molecules involved in inflammation and cancer progression. By blocking cPLA2 α , **CAY10650** effectively curtails the production of these pro-tumorigenic lipid mediators.

CAY10650 in Key Cancer Cell Signaling Pathways

The inhibition of cPLA2 α by **CAY10650** has been shown to impact several critical signaling pathways that are frequently dysregulated in cancer.

PI3K/Akt/mTOR Pathway

The Phosphatidylinositol 3-kinase (PI3K)/Akt/mTOR pathway is a central regulator of cell growth, proliferation, and survival. Research has revealed a bidirectional relationship between cPLA2 α and the PI3K/Akt pathway in cancer cells.

- cPLA2 α as a downstream effector of PI3K/Akt: The PI3K/Akt pathway can lead to the phosphorylation and activation of cPLA2 α , thereby promoting the release of arachidonic acid and its metabolites, which can further support tumor growth.
- cPLA2 α as an upstream activator of PI3K/Akt: Conversely, cPLA2 α and its products can activate the PI3K/Akt pathway, creating a positive feedback loop that sustains pro-survival signaling. In some cancer types, such as prostate and cervical cancer, inhibition of cPLA2 α has been shown to decrease Akt phosphorylation, leading to reduced cell proliferation and survival.

CAY10650 in the PI3K/Akt/mTOR Pathway

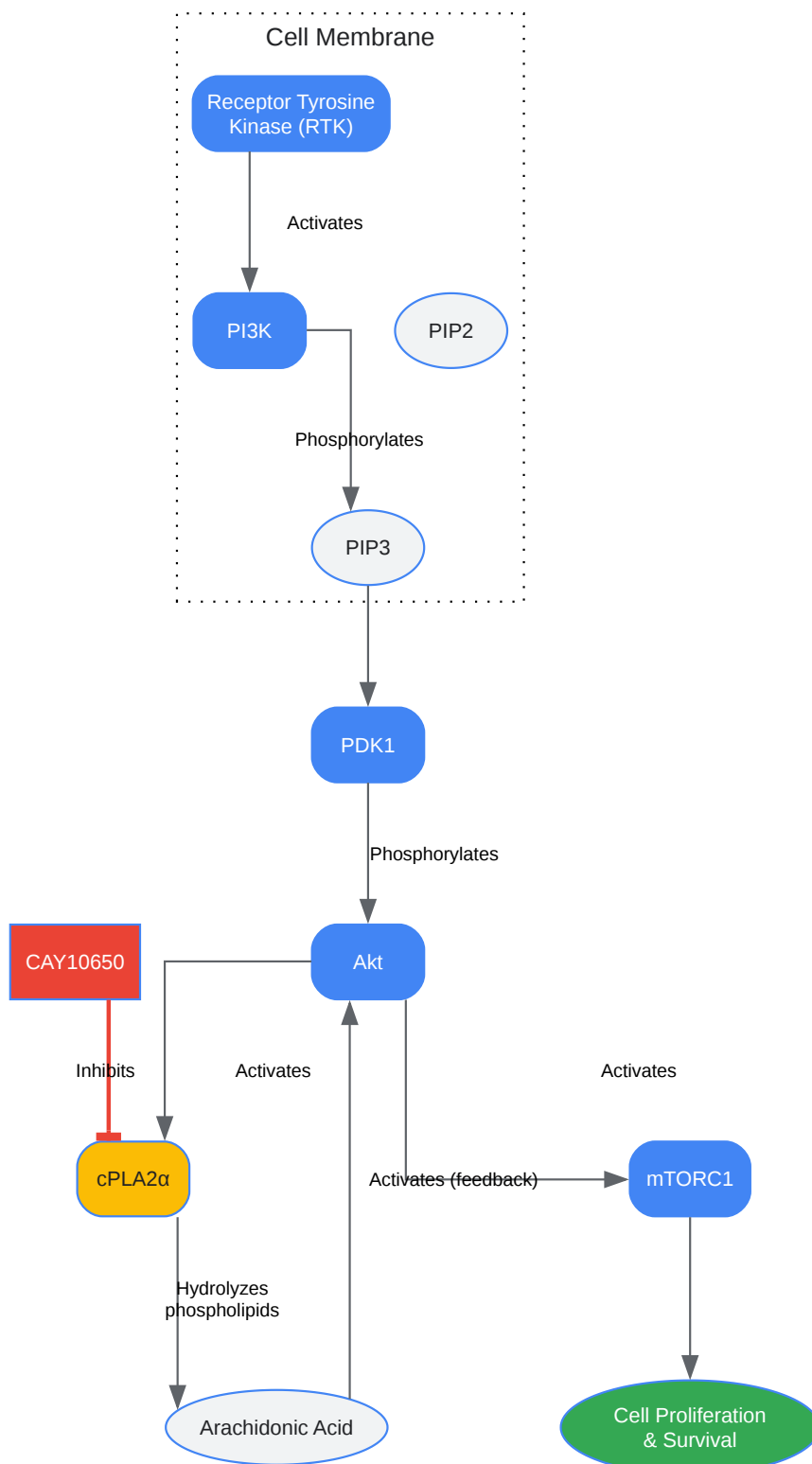
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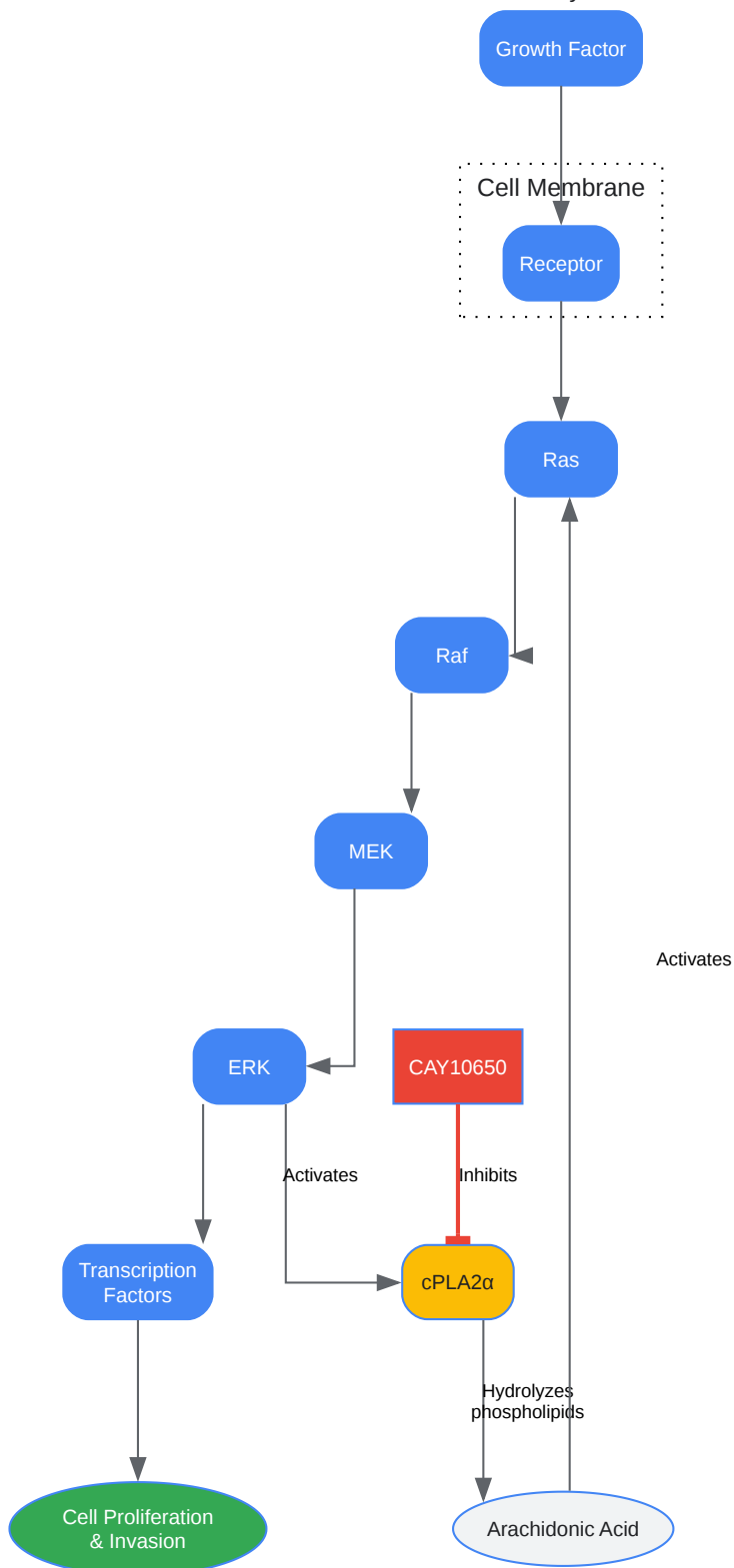
Figure 1: CAY10650 inhibits cPLA2 α , disrupting a positive feedback loop with the PI3K/Akt pathway.

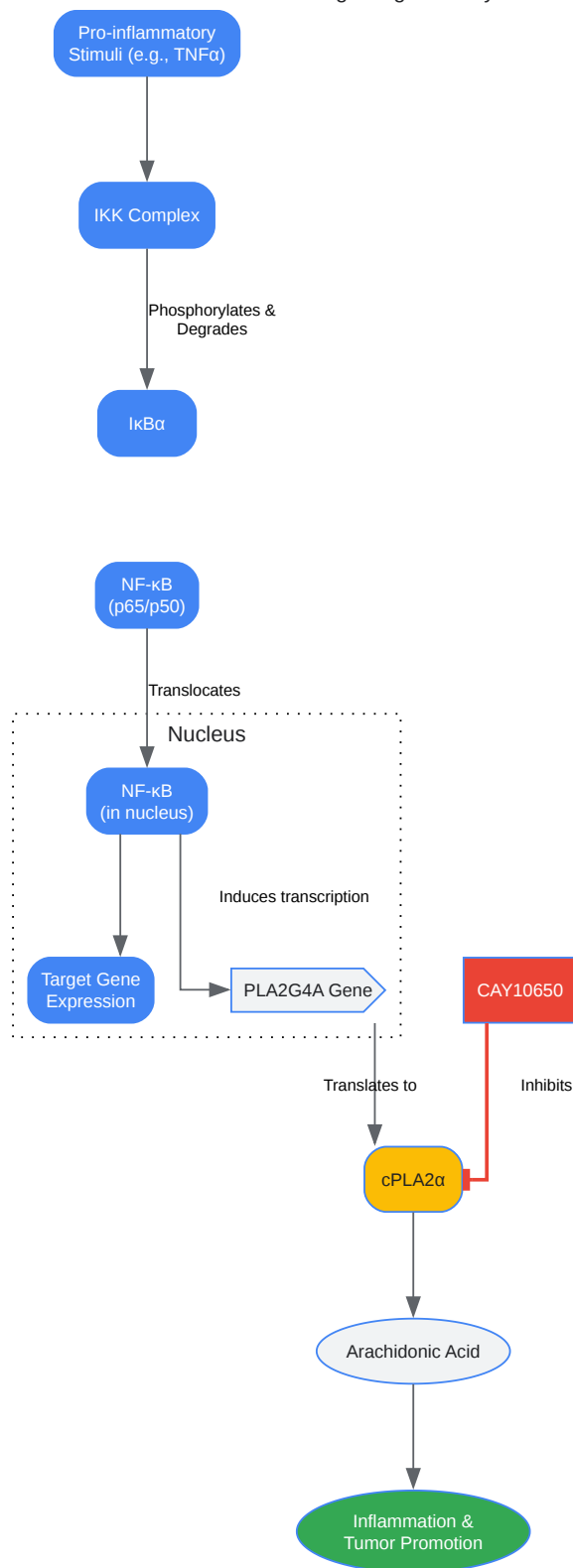
MAPK/ERK Pathway

The Mitogen-Activated Protein Kinase (MAPK)/Extracellular signal-regulated kinase (ERK) pathway is another crucial signaling cascade that regulates cell proliferation, differentiation, and survival. cPLA2 α has been implicated in the modulation of this pathway in cancer.

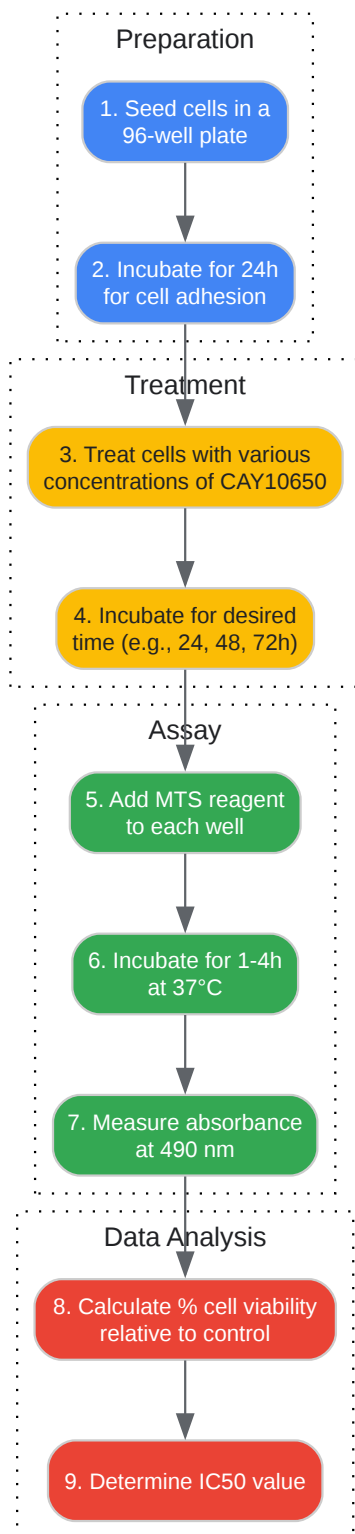
- **cPLA2 α and ERK Activation:** In certain cancers, such as hepatocellular carcinoma, cPLA2 α activity is required for growth factor-induced ERK activation. Inhibition of cPLA2 α can therefore attenuate ERK signaling and suppress tumor cell proliferation and invasion. The release of arachidonic acid and its metabolites can also contribute to the activation of the MAPK/ERK pathway.

CAY10650 in the MAPK/ERK Pathway

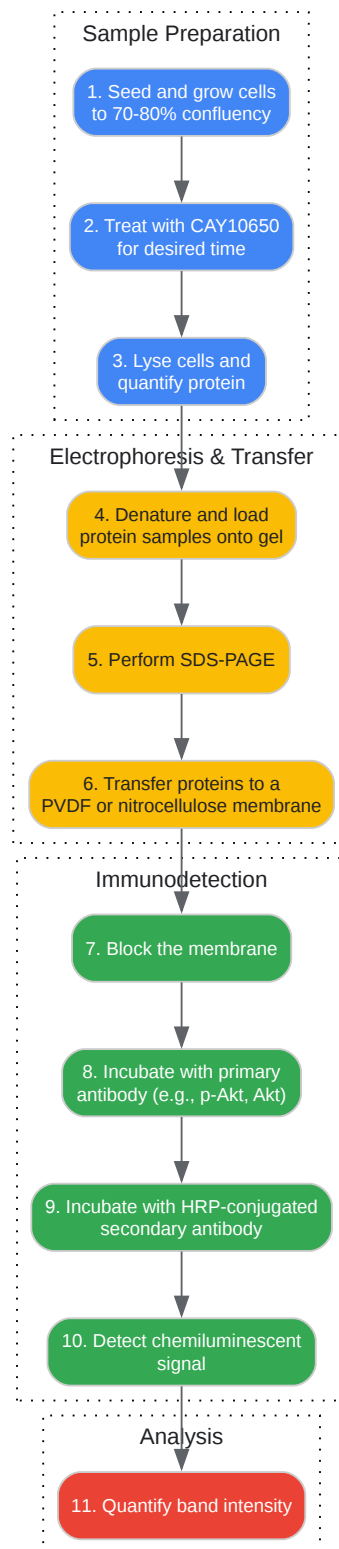


CAY10650 in the NF- κ B Signaling Pathway

MTS Assay Workflow for CAY10650



Western Blot Workflow for CAY10650



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